

Essential Safety and Handling Guide for XL147 (Pilaralisib)

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Compound of Interest

Compound Name: XL147

Cat. No.: B1332775

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **XL147**.

This document provides crucial safety and logistical information for the handling of **XL147**, also known as Pilaralisib or SAR245408. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with this potent phosphoinositide 3-kinase (PI3K) inhibitor.

Key Quantitative Data

A summary of important quantitative data for **XL147** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	934526-89-3	[1][2]
Molecular Formula	C ₂₅ H ₂₅ ClN ₆ O ₄ S	[1][2]
Molecular Weight	541.0 g/mol	[2]
Solubility	DMSO: 100 mg/mL (184.83 mM)	
	DMF: 20 mg/mL	[1]
	Water: Insoluble	
	Ethanol: Insoluble	

Hazard Identification and Personal Protective Equipment (PPE)

While a specific, universally adopted Safety Data Sheet (SDS) for **XL147** may vary between suppliers, the primary hazard identified is as an irritant.[2] Standard laboratory precautions for handling potent chemical compounds should be strictly followed.

The following Personal Protective Equipment (PPE) is mandatory when handling **XL147**:

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect against splashes.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves prior to use and dispose of them properly after handling.
- **Body Protection:** A laboratory coat must be worn at all times. For procedures with a higher risk of splashes or aerosol generation, consider additional protective clothing such as an apron or sleeves.
- **Respiratory Protection:** If working with the solid form of **XL147** where dust may be generated, or if aerosols are produced, a properly fitted NIOSH-approved respirator is

required. All work with the solid compound should be performed in a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of solid **XL147** should be conducted within a certified chemical fume hood to prevent inhalation of dust.
- Use appropriate tools for weighing and transferring the compound, minimizing the creation of dust.
- Ensure all necessary PPE is worn correctly before beginning any work.

2. Dissolving the Compound:

- **XL147** is soluble in DMSO and DMF.[\[1\]](#) Prepare solutions in a chemical fume hood.
- Add the solvent to the weighed **XL147** slowly to avoid splashing.
- If necessary, gentle vortexing or sonication can be used to aid dissolution.

3. Use in Experiments:

- When adding **XL147** solutions to cell cultures or other experimental systems, exercise caution to prevent splashes and contamination.
- All experimental manipulations should be carried out following standard sterile techniques and good laboratory practices.

4. Spill Management:

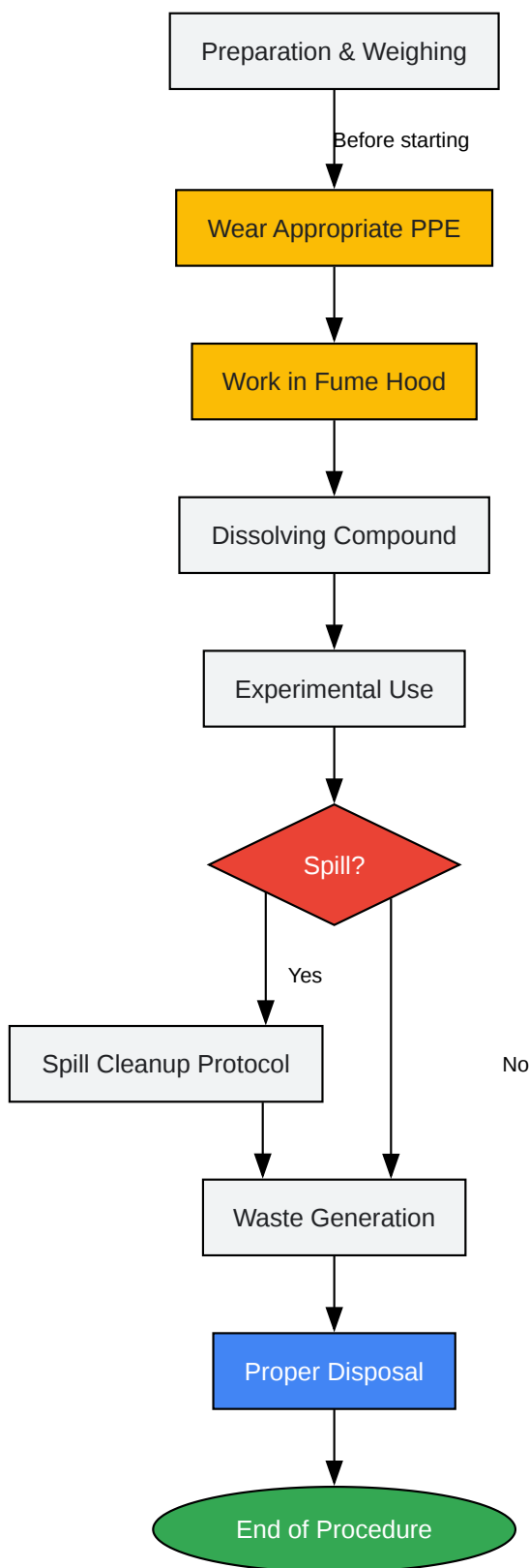
- In the event of a spill, immediately alert others in the area.
- For small spills of a solution, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for chemical waste.
- For spills of solid material, carefully scoop the material into a container for disposal, avoiding dust generation.
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- All materials used for spill cleanup should be disposed of as hazardous waste.

Disposal Plan

All waste containing **XL147**, including empty containers, contaminated PPE, and experimental waste, must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste, including unused compound and contaminated materials, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste containing **XL147** in a labeled, sealed, and appropriate chemical waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal: All **XL147** waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **XL147** from preparation to disposal.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Pilaralisib | C₂₅H₂₅ClN₆O₄S | CID 56599306 - PubChem [pubchem.ncbi.nlm.nih.gov]
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